

The Influence of Substitution on Crystal Packing: A Comparative Analysis

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Compound of Interest

Compound Name:	2-(2,3-Dimethoxybenzoyl)benzoic acid
CAS No.:	76250-92-5
Cat. No.:	B14453360

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The introduction of substituents onto the core structure of o-benzoylbenzoic acid can dramatically alter the landscape of intermolecular interactions, leading to diverse and often predictable changes in crystal packing. In this section, we compare the crystal structures of the parent compound with its chloro- and nitro-substituted analogues to elucidate these structure-property relationships.

A recurring motif in the crystal structure of benzoic acid and its derivatives is the formation of centrosymmetric dimers through hydrogen bonding between the carboxylic acid groups.^[1] This robust supramolecular synthon often dictates the primary organization of the molecules in the crystal lattice. However, the nature and position of other substituents can introduce competing interactions, such as C-H...O, C-H... π , and π - π stacking, which fine-tune the overall crystal architecture.^{[1][2]}

The conformation of o-benzoylbenzoic acid derivatives is largely defined by the dihedral angle between the two aromatic rings. This angle is susceptible to the electronic and steric influences of the substituents. For instance, in 2-(4-chlorobenzoyl)benzoic acid, the dihedral angle between the aromatic rings is a significant 88.07 (11)°.^[1]

Table 1: Comparative Crystallographic Data for o-Benzoylbenzoic Acid Derivatives

Compound	Formula	Cryst al Syste m	Spac e Grou p	a (Å)	b (Å)	c (Å)	β (°)	Z	Dihed ral Angle (°)
2-(4'- Chloro benzo yl)ben zoic acid	C14H9 ClO3	Monoc linic	P2/c	15.320 9 (17)	7.3171 (6)	11.198 8 (14)	98.467 (10)	4	88.07 (11)
2-(4- Chloro benza mido)b enzoic acid	C14H1 10ClNO 3	Monoc linic	-	26.884 3 (10)	5.0367 (2)	20.926 4 (12)	117.48 9 (2)	8	13.93 (17) & 15.26 (15)
3- Amino benzoi c acid– 4- nitrobenzoi c acid (1/1)	C7H5 NO4·C 7H7N O2	Monoc linic	-	25.370 7 (8)	4.9875 (2)	21.727 6 (7)	109.23 0 (2)	8	4.40 (8) (nitro group twist)

Note: Data for unsubstituted o-benzoylbenzoic acid and o-nitrobenzoylbenzoic acid were not explicitly found in the provided search results, highlighting a potential area for further investigation. The table includes related structures for comparative purposes.

The data clearly illustrates the conformational flexibility of these molecules. The amide linkage in 2-(4-chlorobenzamido)benzoic acid leads to a significantly smaller twist between the rings

compared to the ketone linkage in 2-(4'-chlorobenzoyl)benzoic acid.[3]

Experimental Protocols

The successful crystallization of organic molecules is often a blend of systematic screening and chemical intuition. Below are detailed protocols for the synthesis and crystallization of o-benzoylbenzoic acid and one of its derivatives, providing a foundation for reproducible research.

Synthesis of o-Benzoylbenzoic Acid via Friedel-Crafts Acylation

This procedure is a classic example of electrophilic aromatic substitution.[4]

Materials:

- Phthalic anhydride
- Thiophene-free benzene
- Anhydrous aluminum chloride
- Ice
- Concentrated hydrochloric acid
- 10% Sodium carbonate solution
- Activated charcoal
- Ligroin

Procedure:

- In a 500 ml round-bottomed flask equipped with a condenser and a hydrogen chloride trap, place 15 g of phthalic anhydride and 75 ml of thiophene-free benzene.
- Cool the flask in an ice bath until the benzene begins to crystallize.

- Carefully add 30 g of anhydrous aluminum chloride.
- Gently warm the flask to initiate the reaction, being prepared to cool it in the ice bath if the reaction becomes too vigorous.
- Once the reaction is proceeding smoothly, reflux the mixture for 30 minutes with constant stirring.
- Cool the flask in an ice bath and decompose the aluminum complex by the cautious addition of ice, followed by 20 ml of concentrated hydrochloric acid.
- Isolate the crude product by steam distillation to remove excess benzene.
- Dissolve the crude product in a 10% sodium carbonate solution, treat with activated charcoal, and filter.
- Precipitate the acid by neutralizing the filtrate with hydrochloric acid.
- Recrystallize the product from a benzene-ligroin mixture to obtain pure, anhydrous 2-benzoylbenzoic acid.[5]

Crystallization of 2-(4'-Chlorobenzoyl)benzoic Acid

Single crystals suitable for X-ray diffraction can be obtained through slow evaporation from a suitable solvent.

Materials:

- Crude 2-(4'-Chlorobenzoyl)benzoic acid
- Ethanol (or other suitable solvent)

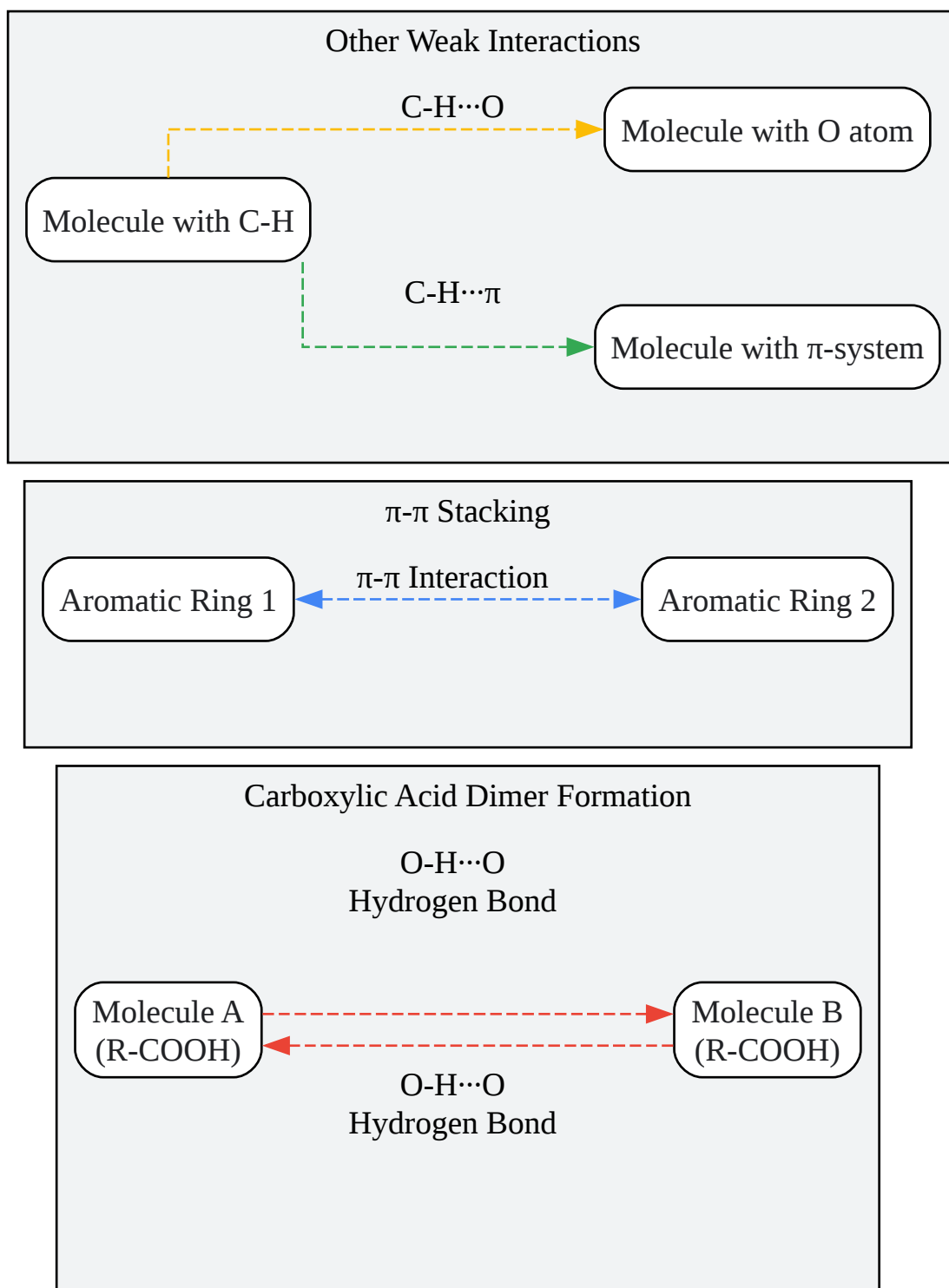
Procedure:

- Dissolve the crude 2-(4'-chlorobenzoyl)benzoic acid in a minimal amount of hot ethanol.
- Allow the solution to cool slowly to room temperature.
- Loosely cover the container to allow for slow evaporation of the solvent over several days.

- Harvest the resulting single crystals for analysis.

Visualizing Intermolecular Interactions

The following diagrams, generated using Graphviz, illustrate the key intermolecular interactions that govern the crystal packing of o-benzoylbenzoic acid derivatives.



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Caption: Key intermolecular interactions in the crystal packing of o-benzoylbenzoic acid derivatives.

The Role of Polymorphism

Polymorphism, the ability of a compound to exist in more than one crystal form, is a critical consideration in drug development.[6] Different polymorphs can exhibit distinct physical properties, and the investigation of polymorphism is a key aspect of solid-state characterization.[6][7] The conformational flexibility of o-benzoylbenzoic acid derivatives, particularly around the bond connecting the two rings, makes them susceptible to polymorphism.[7] Computational methods can be employed to predict and rationalize the stability of different polymorphic forms.[8]

Conclusion

The crystal structures of o-benzoylbenzoic acid derivatives are governed by a delicate balance of strong and weak intermolecular interactions. The ubiquitous carboxylic acid dimer synthon provides a primary structural motif, which is then modulated by the electronic and steric effects of substituents. This comparative guide highlights the significant influence of these substituents on the molecular conformation and crystal packing. A thorough understanding of these solid-state phenomena is essential for the rational design of new materials and pharmaceutical compounds with tailored properties.

References

- The crystal structures of chloro and methylortho-benzoic acids and their co-crystal: rationalizing similarities and differences. CrystEngComm (RSC Publishing). Available at: [\[Link\]](#)
- Intermolecular interactions between benzoic acid in crystal under varying pressure. Physical Chemistry Chemical Physics. Available at: [\[Link\]](#)
- 2-(4'-Chlorobenzoyl)benzoic acid | C₁₄H₉ClO₃ | CID 66564 - PubChem. Available at: [\[Link\]](#)
- Synthesis of o-benzoyl benzoic acid - PrepChem.com. Available at: [\[Link\]](#)
- Preparation of 2-benzoylbenzoic acid (o-benzoylbenzoic acid; benzophenone-2-carboxylic acid) - PrepChem.com. Available at: [\[Link\]](#)

- Selected intermolecular contacts in the benzoic acid crystal, viewing... - ResearchGate. Available at: [\[Link\]](#)
- (PDF) 2-(4-Chlorobenzoyl)benzoic acid - ResearchGate. Available at: [\[Link\]](#)
- CN106045840A - Synthetic process of 2-benzoylbenzoic acid - Google Patents.
- Polymorphism and cocrystal salt formation of 2-((2,6-dichlorophenyl)amino)benzoic acid, harvest of a second form of 2-((2,6-dimethylphenyl)amino)benzoic acid, and isomorphism between the two systems. CrystEngComm (RSC Publishing). Available at: [\[Link\]](#)
- 3-Aminobenzoic acid–4-nitrobenzoic acid (1/1) - PMC - NIH. Available at: [\[Link\]](#)
- Crystal structure of 2-(4-chlorobenzamido)benzoic acid - PMC. Available at: [\[Link\]](#)
- Range-dependence of two-body intermolecular interactions and their energy components in molecular crystals. The Journal of Chemical Physics. Available at: [\[Link\]](#)
- Crystal structure of 4-chloro-2-nitrobenzoic acid with 4-hydroxyquinoline - NIH. Available at: [\[Link\]](#)
- Synthesis of o-benzoylbenzoic acid (BBA) | Download Scientific Diagram - ResearchGate. Available at: [\[Link\]](#)
- Influence of noncovalent intermolecular interactions on crystal packing: syntheses and crystal structures of three layered Zn(ii)/1,2,4-triazole/carboxylate coordination polymers. CrystEngComm (RSC Publishing). Available at: [\[Link\]](#)
- Crystal structures of 3-chloro-2-nitrobenzoic acid with quinoline derivatives - PMC. Available at: [\[Link\]](#)
- 4-Nitrobenzoic Acid | C7H5NO4 | CID 6108 - PubChem. Available at: [\[Link\]](#)
- Intermolecular Interactions in Molecular Organic Crystals upon Relaxation of Lattice Parameters - MDPI. Available at: [\[Link\]](#)
- Segregation of Benzoic Acid in Polymer Crystalline Cavities - MDPI. Available at: [\[Link\]](#)

- Conformational polymorphism of 3-(azidomethyl)benzoic acid - PMC - NIH. Available at: [\[Link\]](#)
- Benzoic Acid and Derivatives - ResearchGate. Available at: [\[Link\]](#)
- o-Benzoylbenzoic acid - ChemBK. Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Influence of noncovalent intermolecular interactions on crystal packing: syntheses and crystal structures of three layered Zn\(ii\)/1,2,4-triazole/carboxylate coordination polymers - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Crystal structure of 2-\(4-chlorobenzamido\)benzoic acid - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](https://www.pdf.benchchem.com)
- [5. prepchem.com \[prepchem.com\]](https://www.prepchem.com)
- [6. Conformational polymorphism of 3-\(azidomethyl\)benzoic acid - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
- [7. Polymorphism and cocrystal salt formation of 2-\(\(2,6-dichlorophenyl\)amino\)benzoic acid, harvest of a second form of 2-\(\(2,6-dimethylphenyl\)amino\)benzoic acid, and isomorphism between the two systems - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [8. The crystal structures of chloro and methylortho-benzoic acids and their co-crystal: rationalizing similarities and differences - CrystEngComm \(RSC Publishing\) \[pubs.rsc.org\]](#)
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